

4-Acetamidobenzenesulfonamide chemical properties and structure

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Compound of Interest

Compound Name: 4-Acetamidobenzenesulfonamide

Cat. No.: B121751

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An In-depth Technical Guide to **4-Acetamidobenzenesulfonamide**

Introduction

4-Acetamidobenzenesulfonamide, also known as N-acetylsulfanilamide, is an organic compound with significant relevance in medicinal chemistry and pharmaceutical development.[1][2] It belongs to the benzenesulfonamides class of organic compounds, characterized by a sulfonamide group S-linked to a benzene ring.[3] This molecule serves as a key intermediate in the synthesis of sulfa drugs, which were among the first effective antimicrobial agents.[4][5] It is also known as a metabolite of the herbicide asulam and the antibiotic sulfanilamide.[6] This document provides a comprehensive overview of its chemical properties, structure, synthesis, and biological significance, tailored for researchers, scientists, and drug development professionals.

Chemical Structure and Properties

4-Acetamidobenzenesulfonamide is a white to light beige crystalline powder.[1][7] Its structure consists of a central benzene ring substituted with an acetamido group and a sulfonamide group at the para positions.

Caption: Chemical structure of **4-Acetamidobenzenesulfonamide**.

Physicochemical Properties

The key physicochemical properties of **4-Acetamidobenzenesulfonamide** are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₀ N ₂ O ₃ S	[1][7]
Molecular Weight	214.24 g/mol	[2]
Appearance	White to light beige crystalline powder	[1][7][8]
Melting Point	214-217 °C	[7][8][9]
Boiling Point	418.91 °C (at 101,325 Pa)	[7][8][9]
Density	~1.38-1.41 g/cm ³	[8][10]
Water Solubility	Slightly soluble	[1][8][9]
Solubility in Organic Solvents	Soluble in DMSO (~30 mg/mL) and Dimethylformamide (~30 mg/mL); Slightly soluble in Methanol.	[6][8][9][11]
pKa (Strongest Acidic)	4.84	[3]
pKa (Predicted)	9.88 ± 0.12	[1][8][9]
LogP	-0.04	[8][12]
Hydrogen Bond Donor Count	2	[1][3]
Hydrogen Bond Acceptor Count	4	[1][3]
Rotatable Bond Count	2	[1][3]
Polar Surface Area	92.75 - 97.6 Å ²	[1][3]

Spectroscopic Data

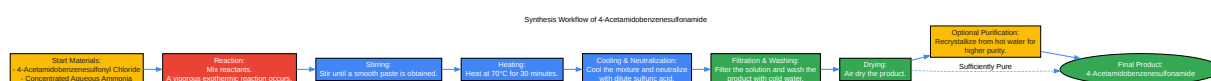
Spectroscopic analysis is crucial for the structural elucidation and confirmation of **4-Acetamidobenzenesulfonamide**.

Spectroscopic Data	Value	Source(s)
UV/Vis (λ_{max})	261 nm	[6][11]
^1H NMR	Spectra available in public databases.	[13][14]
^{13}C NMR	Spectra available in public databases.	[13][14]
IR Spectra	Spectra available in public databases.	[2]
Mass Spectrometry	Spectra available in public databases.	[2]

Experimental Protocols

Synthesis of 4-Acetamidobenzenesulfonamide

The synthesis of **4-Acetamidobenzenesulfonamide** is typically achieved through the reaction of 4-acetamidobenzenesulfonyl chloride with aqueous ammonia.[7][8][15][16]



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Caption: General workflow for the synthesis of **4-Acetamidobenzenesulfonamide**.

Detailed Methodology:

- **Reaction Setup:** Cautiously mix 4-acetamidobenzenesulfonyl chloride with concentrated aqueous ammonia (e.g., 39 g of the chloride with 120 mL of ammonia solution, $d=0.880$).^[15] This reaction is vigorous and exothermic.
- **Formation of Paste:** Stir the mixture until a smooth, thin paste is formed.^[15]
- **Heating:** Heat the paste at 70°C for 30 minutes with occasional stirring.^[15]
- **Neutralization:** After heating, allow the mixture to cool. Neutralize it with a dilute sulfuric acid solution.^[15]
- **Isolation:** Collect the precipitated product by vacuum filtration and wash it with cold water until the filtrate is neutral.^[16]
- **Drying:** Dry the product, for instance, by air drying on the filter funnel.^[16] The crude product is often pure enough for subsequent syntheses.^[15]
- **Purification (Optional):** For a highly pure product, recrystallize the compound from hot water. This process yields colorless crystals.^[15]

Spectroscopic Analysis Protocol (General)

A general workflow for the characterization of synthesized **4-Acetamidobenzenesulfonamide**.

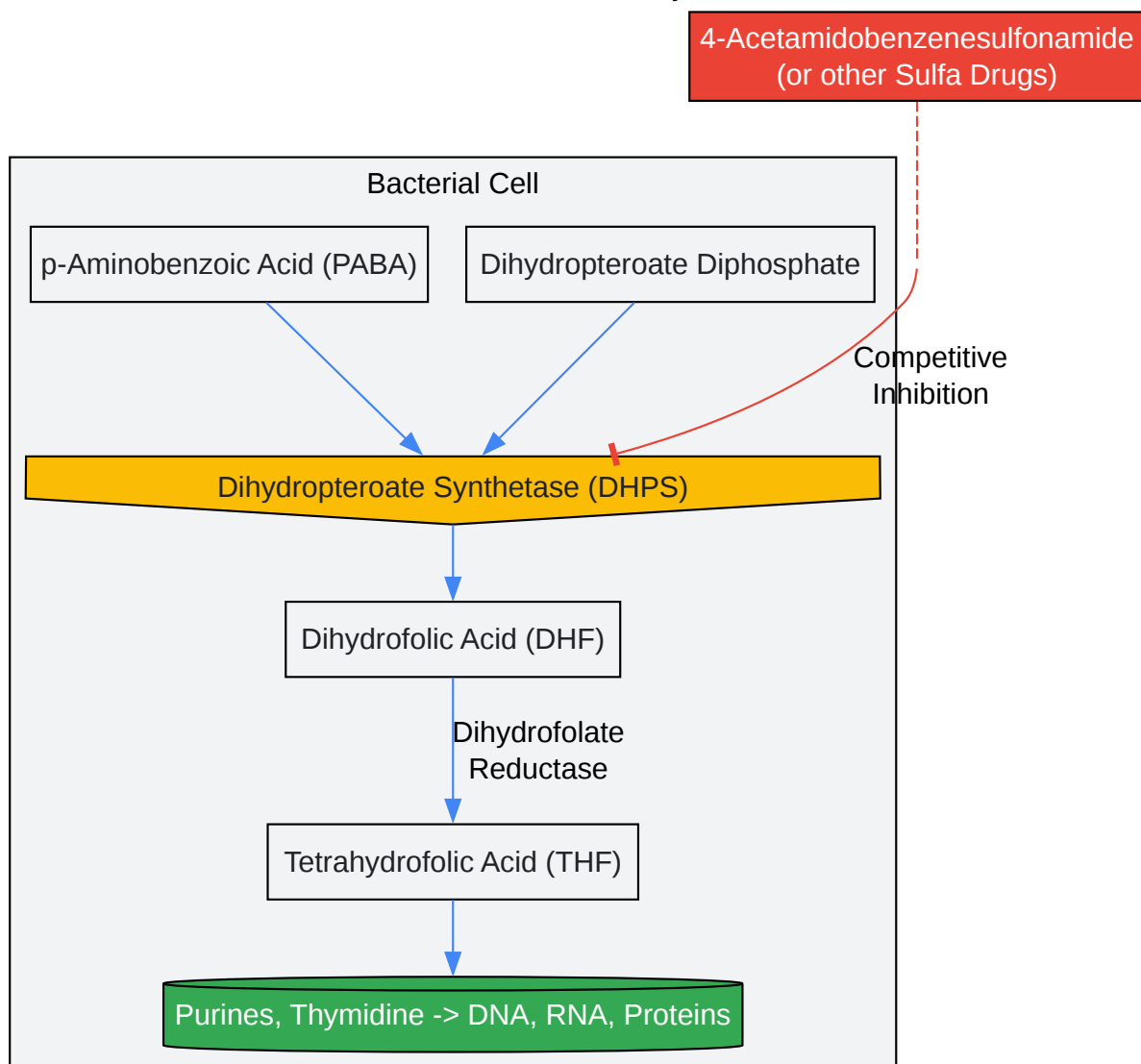
- **Sample Preparation:**
 - **NMR (^1H and ^{13}C):** Dissolve a small amount of the compound in a suitable deuterated solvent, such as DMSO- d_6 .
 - **FTIR:** Prepare a KBr pellet containing a small amount of the solid sample or use an ATR accessory.^[2]
 - **Mass Spectrometry:** Dissolve the sample in a suitable solvent (e.g., methanol or acetonitrile) for analysis by techniques like ESI-MS.^[17]
 - **UV-Vis:** Dissolve the sample in a UV-transparent solvent (e.g., ethanol or methanol) to an appropriate concentration.

- Data Acquisition:
 - Acquire spectra using standard parameters on the respective instruments. For NMR, this includes acquiring ^1H , ^{13}C , and potentially 2D spectra (e.g., COSY, HSQC) for full structural assignment.
- Data Analysis:
 - Process the raw data (e.g., Fourier transformation for NMR and IR, peak detection for MS).
 - Compare the obtained spectra with known literature values and spectral databases to confirm the structure and purity of the compound.^{[2][14]} Key IR peaks to look for include N-H stretches, C=O stretch (amide), S=O stretches (sulfonamide), and aromatic C-H and C=C bands.^[18]

Biological Activity and Mechanism of Action

4-Acetamidobenzenesulfonamide is an active metabolite and a precursor to sulfonamide antibiotics.^[6] Sulfonamides act as antibacterial agents by competitively inhibiting the enzyme dihydropteroate synthetase (DHPS).^[19] This enzyme is crucial for the synthesis of folic acid in bacteria, a pathway absent in humans who obtain folic acid from their diet.^[4]

Mechanism of Action: Folic Acid Synthesis Inhibition



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Caption: Inhibition of bacterial folic acid synthesis by **4-Acetamidobenzenesulfonamide**.

The compound also exhibits inhibitory activity against several isoforms of carbonic anhydrase, specifically CAII, CAIX, and CAXII, with K_i values of 246, 135, and 49 nM, respectively, for the

human enzymes.[6] This suggests potential applications beyond its role as an antibacterial precursor.

Conclusion

4-Acetamidobenzenesulfonamide is a cornerstone molecule in the history and development of antimicrobial agents. Its well-defined chemical properties and straightforward synthesis make it an important subject of study and a valuable intermediate. The data and protocols presented in this guide offer a comprehensive resource for professionals engaged in chemical research and drug development, facilitating a deeper understanding of this versatile compound.

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